

1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene

Cat. No.: B057572

[Get Quote](#)

A Technical Guide to 1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1-chloro-2-(4-ethoxybenzyl)-4-iodobenzene**, a key intermediate in organic synthesis, particularly in the development of pharmaceuticals. This guide covers its chemical identity, physical properties, synthesis protocols, and significant applications.

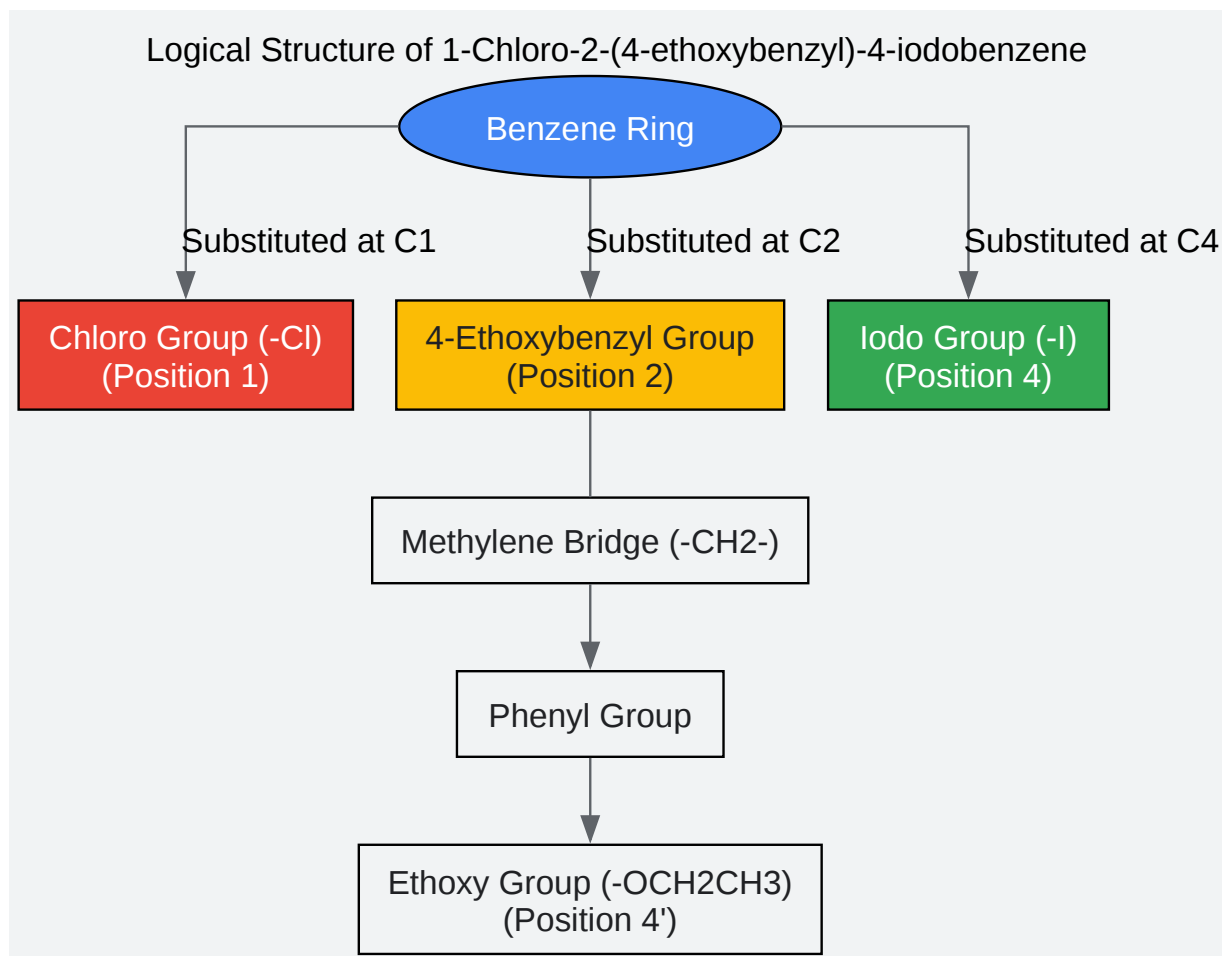
Chemical Structure and IUPAC Name

1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene is an aromatic organic compound. Its structure consists of a central benzene ring substituted with four different groups: a chlorine atom, an iodine atom, a hydrogen atom, and a 4-ethoxybenzyl group.

- IUPAC Name: 1-chloro-2-[(4-ethoxyphenyl)methyl]-4-iodobenzene[1]
- Synonyms: 4-Iodo-1-chloro-2-(4-ethoxybenzyl)benzene[2][3][4]
- CAS Number: 1103738-29-9[1][3]

The core of the molecule is a benzene ring. The substituents are positioned as follows:

- A chlorine atom at position 1.
- A 4-ethoxybenzyl group at position 2.
- An iodine atom at position 4.



[Click to download full resolution via product page](#)

Caption: Logical breakdown of the molecular components.

Physicochemical Properties

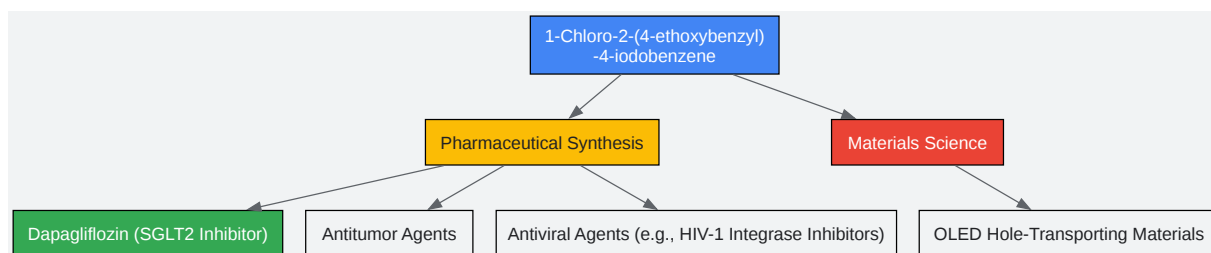
This compound is typically a solid at room temperature and has limited solubility in water but is soluble in common organic solvents.[2] Key quantitative data are summarized below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ ClIO	[1][5]
Molecular Weight	372.63 g/mol	[1][5]
Appearance	White to light yellow crystalline powder / Off-white solid	[2][6]
Melting Point	82-85 °C	[2]
Boiling Point	411.2 ± 40.0 °C (Predicted)	[6]
Density	1.531 ± 0.06 g/cm ³ (Predicted)	[6]
Solubility	Sparingly soluble in water; Soluble in ethanol, methanol, dichloromethane	[2]
Storage Conditions	2-8°C, Keep in dark place, Sealed in dry	[6]

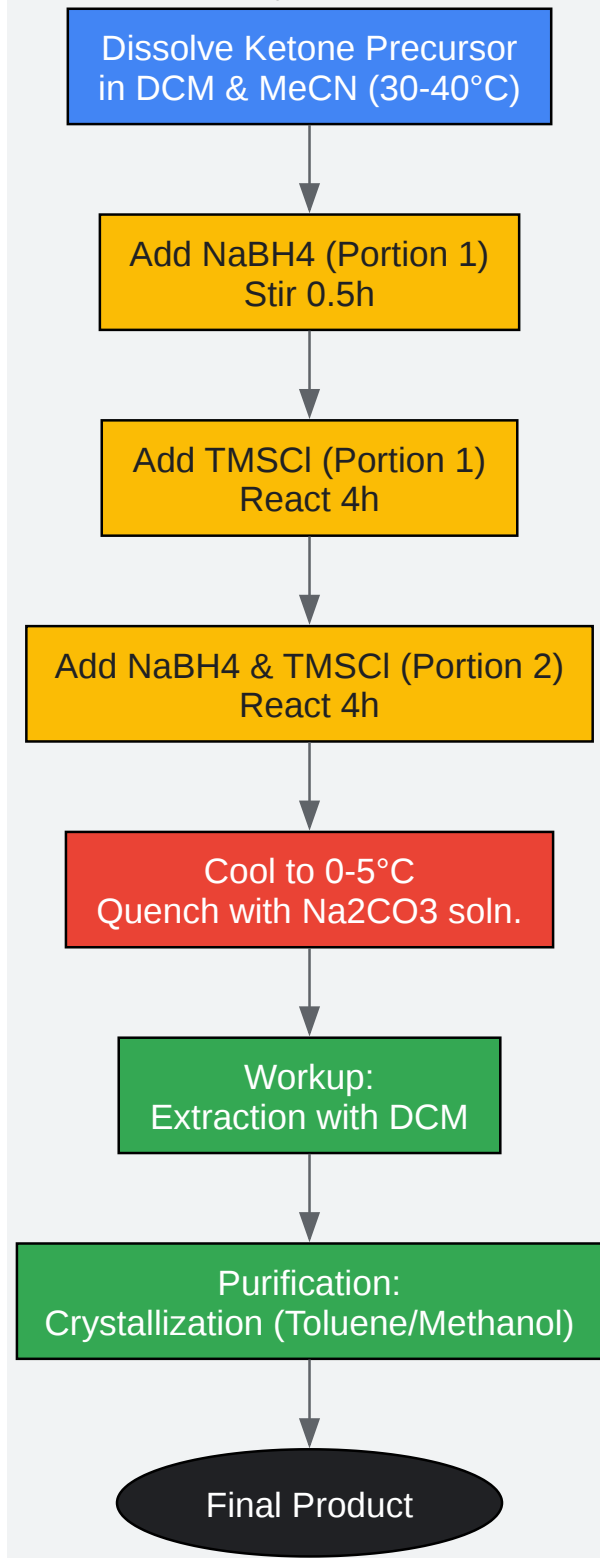
Applications in Research and Development

1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene is a versatile building block in organic synthesis. [2] Its primary application is as a crucial intermediate in the synthesis of Dapagliflozin [3][5], a potent and selective inhibitor of the sodium-glucose cotransporter 2 (SGLT2).

Beyond this, it serves as a precursor for a range of biologically active molecules, including potential antitumor, anti-inflammatory, and antiviral agents. [2] It has also been utilized in materials science for creating compounds like hole-transporting materials for Organic Light-Emitting Diodes (OLEDs). [2]



Workflow for Synthesis Protocol 2

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene | C₁₅H₁₄ClIO | CID 25207582 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. nbinno.com [nbinno.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 1103738-29-9 | 1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene [jayfinechem.com]
- 5. 1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene | 1103738-29-9 [chemicalbook.com]
- 6. 4-Iodo-1-chloro-2-(4-ethoxybenzyl)benzene CAS 1103738-29-9 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- To cite this document: BenchChem. [1-Chloro-2-(4-ethoxybenzyl)-4-iodobenzene chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057572#1-chloro-2-4-ethoxybenzyl-4-iodobenzene-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com